Levodopa EP Impurity D chemical structure and molecular weight

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Compound of Interest	
Compound Name:	*3-Acetyl-L-tyrosine Hydrochloride*
CAS No.:	*32404-28-7*
Cat. No.:	*B130444*

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Executive Summary

In the high-stakes synthesis of Levodopa (L-DOPA), EP Impurity D represents a critical quality attribute (CQA). Identified as D-DOPA (the R-enantiomer), this impurity is pharmacologically inactive but signifies a failure in stereocontrol during manufacturing. Unlike oxidative degradants (such as Impurity B, 3-O-methyl-DOPA), Impurity D arises primarily from racemization mechanisms or incomplete asymmetric hydrogenation.

This guide provides a definitive structural analysis, formation pathways, and a self-validating analytical protocol for the detection of Levodopa EP Impurity D, compliant with European Pharmacopoeia (Ph. Eur.) standards.

Chemical Characterization

Impurity D is the enantiomer of the active pharmaceutical ingredient (API).[1] While chemically identical in non-chiral environments, its spatial arrangement renders it biologically inert in the dopaminergic pathway, yet it contributes to the metabolic load.

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Attribute	Technical Detail
Common Name	Levodopa EP Impurity D (D-DOPA)
Chemical Name	(2R)-2-amino-3-(3,4-dihydroxyphenyl)propanoic acid
CAS Number	5796-17-8
Molecular Formula	$C_9H_{11}NO_4$
Molecular Weight	197.19 g/mol
Stereochemistry	R-configuration at the α-carbon
Solubility Profile	Slightly soluble in water; insoluble in ethanol and ether; soluble in dilute mineral acids (protonation of the amine).[2]
pKa Values	pKa_1 (COOH) ≈ 2.3; pKa_2 (NH_3^+) ≈ 8.7; $pKa_{3/4}$ (Phenolic OH) ≈ 9-13

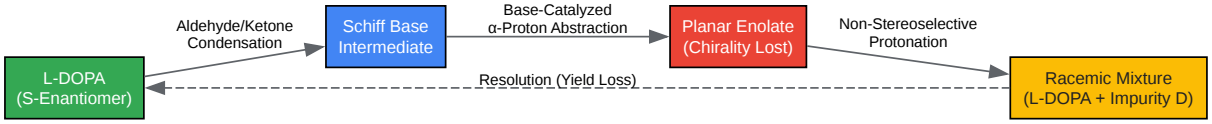
Formation Mechanism: The Racemization Pathway

The presence of Impurity D indicates a loss of chiral integrity. This typically occurs via keto-enol tautomerism involving the Schiff base intermediate during synthesis.

Mechanism Description:

- Schiff Base Formation: The amino group forms a Schiff base (imine) with an aldehyde (often used in resolution or protection steps).
- Proton Abstraction: Under basic conditions, the acidic α-proton is abstracted.
- Planar Enolate Formation: This results in a planar intermediate where chiral information is lost.
- Re-protonation: The proton can return from either face of the molecule, leading to a racemic mixture (L- and D-isomers).

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Figure 1: Mechanism of racemization leading to the formation of Impurity D (D-DOPA) via a planar enolate intermediate.

Analytical Control Strategy

Detecting Impurity D requires Chiral High-Performance Liquid Chromatography (HPLC).[3][4] Standard C18 columns cannot separate enantiomers. Two primary methodologies are validated for this purpose:

- Chiral Ligand Exchange Chromatography (CLEC): Uses a copper(II) complex in the mobile phase. The copper ion coordinates with the amino acid and a chiral selector (e.g., L-phenylalanine), forming diastereomeric complexes with different stabilities and retention times.
- Macrocyclic Antibiotic Columns: Uses Teicoplanin or Crown Ether stationary phases.

Recommended Protocol: Chiral Ligand Exchange (CLEC)

This method is chosen for its robustness and cost-effectiveness compared to expensive chiral columns.

Experimental Protocol: Determination of Enantiomeric Purity

- Objective: Quantify Levodopa EP Impurity D at levels <0.5%.
- Principle: Formation of diastereomeric ternary complexes [Cu(II)-(L-Phe)-(D/L-DOPA)].

Step-by-Step Methodology:

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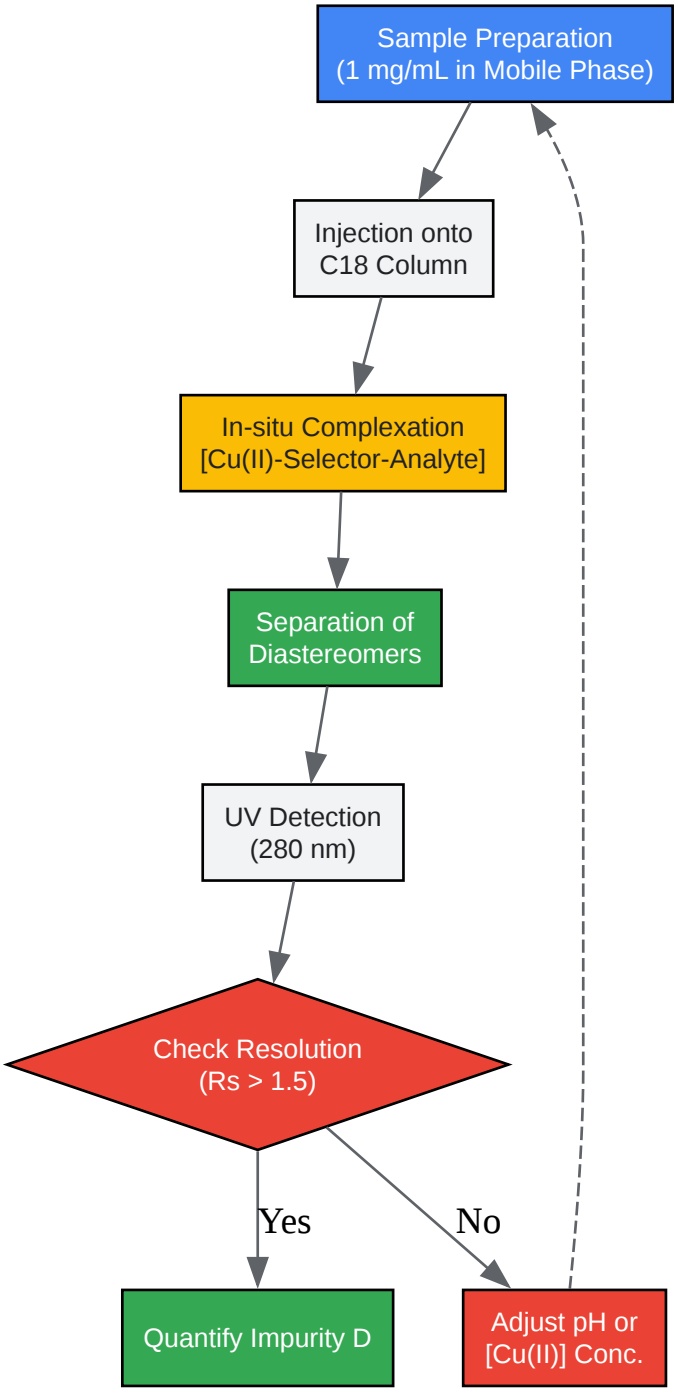
- Reagents:
  - Copper(II) acetate (Analytical Grade).
  - N,N-Dimethyl-L-phenylalanine (Chiral Selector).[1]
  - Ammonium acetate buffer.
  - Methanol (HPLC Grade).
- Mobile Phase Preparation:
  - Dissolve N,N-dimethyl-L-phenylalanine (approx. 1 mM) and Copper(II) acetate (0.5 mM) in water.
  - Adjust pH to 4.5 using acetic acid (critical for complex stability).
  - Filter through a 0.22 µm membrane.
- Chromatographic Conditions:
  - Column: C18 (Octadecylsilyl silica), 250 mm x 4.6 mm, 5 µm.
  - Flow Rate: 1.0 mL/min.
  - Temperature: 25°C.
  - Detection: UV at 280 nm.
  - Injection Volume: 20 µL.
- System Suitability:
  - Inject a resolution mixture containing L-DOPA and D-DOPA.
  - Requirement: Resolution (

) between L-DOPA and Impurity D peaks must be > 1.5.

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- Note: L-DOPA typically elutes after D-DOPA in this specific ligand exchange system (elution order depends on the specific chiral selector used; verify with standards).

- Data Analysis:
  - Calculate the percentage of Impurity D using the area normalization method or external standard calibration.



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Figure 2: Analytical workflow for the separation of Levodopa enantiomers using Chiral Ligand Exchange Chromatography.

Regulatory & Safety Implications

- EP Limit: The European Pharmacopoeia generally requires enantiomeric purity to be strictly controlled. While specific limits can vary by monograph version, a general threshold for enantiomeric impurities in chiral drugs is often NMT 0.5% unless justified by safety data.
- Toxicity: D-DOPA is not converted to dopamine and does not alleviate Parkinsonian symptoms. However, it competes with L-DOPA for transport across the blood-brain barrier (via the large neutral amino acid transporter, LAT1), potentially reducing the efficacy of the therapeutic dose.
- Compliance: Batch release testing must confirm the absence of Impurity D above the reporting threshold (typically 0.05% or 0.10%).

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